

# Personal protective equipment for handling Crotyl bromide

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## Compound of Interest

Compound Name: Crotyl bromide

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## Essential Guide to Handling Crotyl Bromide Safely

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals working with **Crotyl bromide**. It outlines the necessary personal protective equipment (PPE), procedural steps for safe handling, and disposal plans to ensure a secure laboratory environment.

## Hazard Identification and Safety Data

**Crotyl bromide** is a hazardous chemical that requires careful handling. It is classified as a highly flammable liquid and vapor that can cause skin and serious eye irritation, as well as respiratory irritation.<sup>[1][2][3]</sup>

Quantitative Data Summary:

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>7</sub> Br[1]
Molecular Weight	135.00 g/mol [4]
Appearance	Colorless to light yellow/orange clear liquid
Specific Gravity	1.310 - 1.34[1]
Boiling Point	107 °C
Flash Point	11 °C (51.8 °F) - closed cup[3]
Vapor Density	4.66[1]
UN Number	1993[5]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The following equipment should be worn at all times when handling **Crotyl bromide**:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Flame-retardant antistatic protective clothing is recommended.
- **Respiratory Protection:** Use only in a well-ventilated area, such as a chemical fume hood.[1] If ventilation is inadequate, a dust mask (type N95 or equivalent) may be necessary.[3]

## Operational Plan: Step-by-Step Handling Procedure

This section details the procedural workflow for the safe handling of **Crotyl bromide** from preparation to disposal.

### 3.1. Preparation:

- Engineering Controls: Ensure that eyewash stations and safety showers are close to the workstation location.[1] Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Ventilation: Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid breathing vapors, mist, or gas.[1][2]
- Ignition Sources: Keep away from heat, sparks, open flames, and other hot surfaces.[1][2] No smoking is permitted in the handling area.[2]
- Grounding: To avoid ignition of vapors by static electricity discharge, all metal parts of the equipment must be grounded.[1] Use only non-sparking tools.

### 3.2. Handling:

- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke when using this product.
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[2] Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Container Management: Keep the container tightly closed when not in use.[1][2]

### 3.3. Storage:

- Conditions: Store in a refrigerator in a dry and well-ventilated place.[1][2] Keep the container tightly closed.[1][2]
- Incompatibilities: Keep away from strong oxidizing agents.[1]
- Flammability: Store in a designated flammables area.[6]

## Emergency and First Aid Procedures

Immediate action is critical in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Seek immediate medical attention.

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1] Seek medical attention if irritation occurs.[2]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[2] If not breathing, give artificial respiration.[1] Seek medical attention.
- Ingestion: Clean mouth with water and seek medical attention.[1] Do NOT induce vomiting. [6][7]

## Spill and Disposal Plan

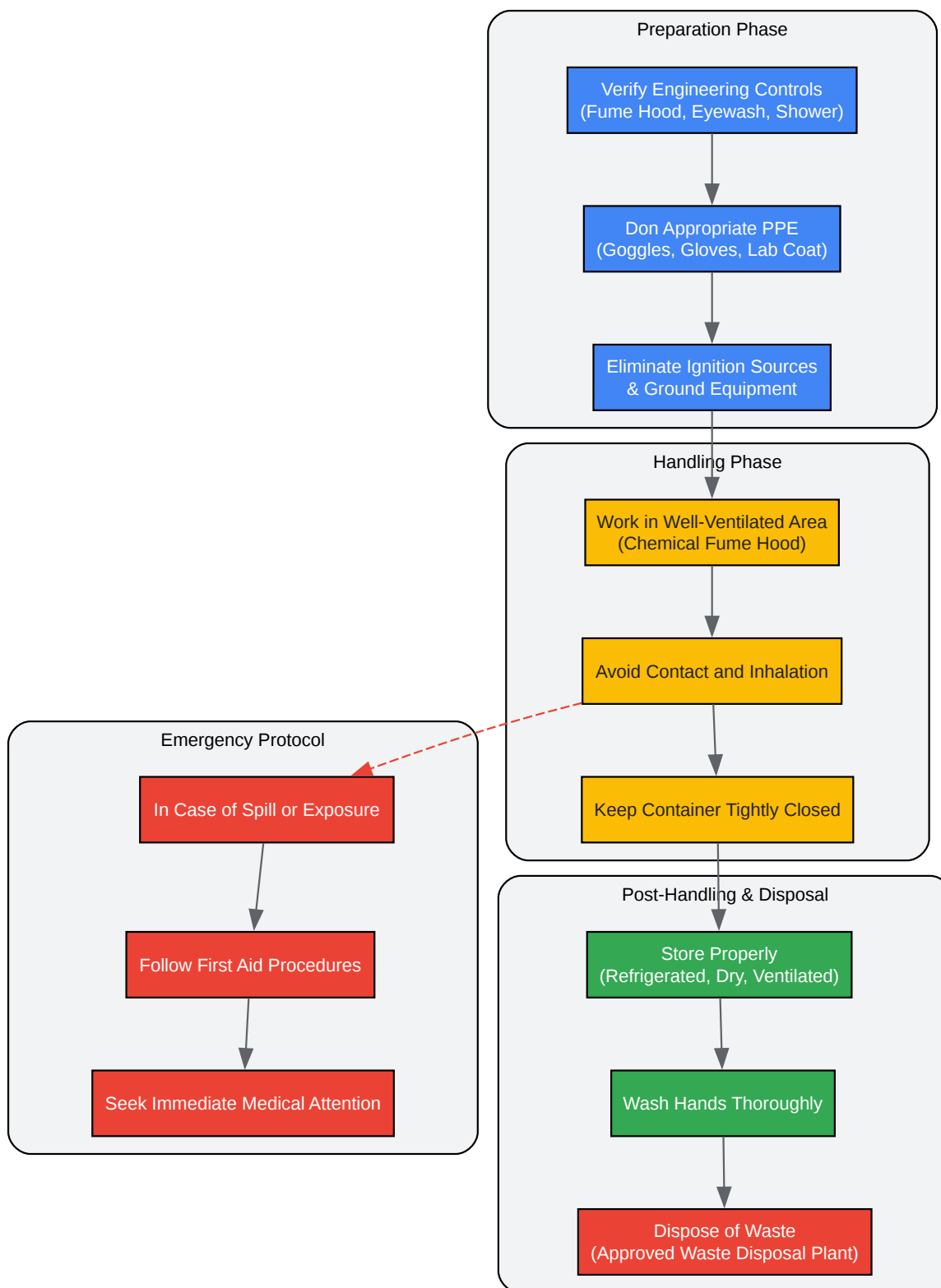
### 5.1. Spill Response:

- Evacuate and Ventilate: Evacuate personnel from the area and ensure adequate ventilation.
- Remove Ignition Sources: Remove all sources of ignition.[1]
- Containment: Soak up the spill with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[1]
- Collection: Collect the absorbed material into suitable, closed containers for disposal using spark-proof tools.[1]

### 5.2. Waste Disposal:

- Dispose of the chemical and any contaminated materials at an approved waste disposal plant in accordance with local, state, and federal regulations.[2] Do not mix with other waste. Handle uncleaned containers as you would the product itself.

## Safe Handling Workflow for Crotyl Bromide



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Caption: Workflow for the safe handling of **Crotyl bromide**.

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